

"1-(4-Methylnaphthalen-1-yl)ethanone" CAS number 28418-86-2

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Compound of Interest

Compound Name: 1-(4-Methylnaphthalen-1-yl)ethanone

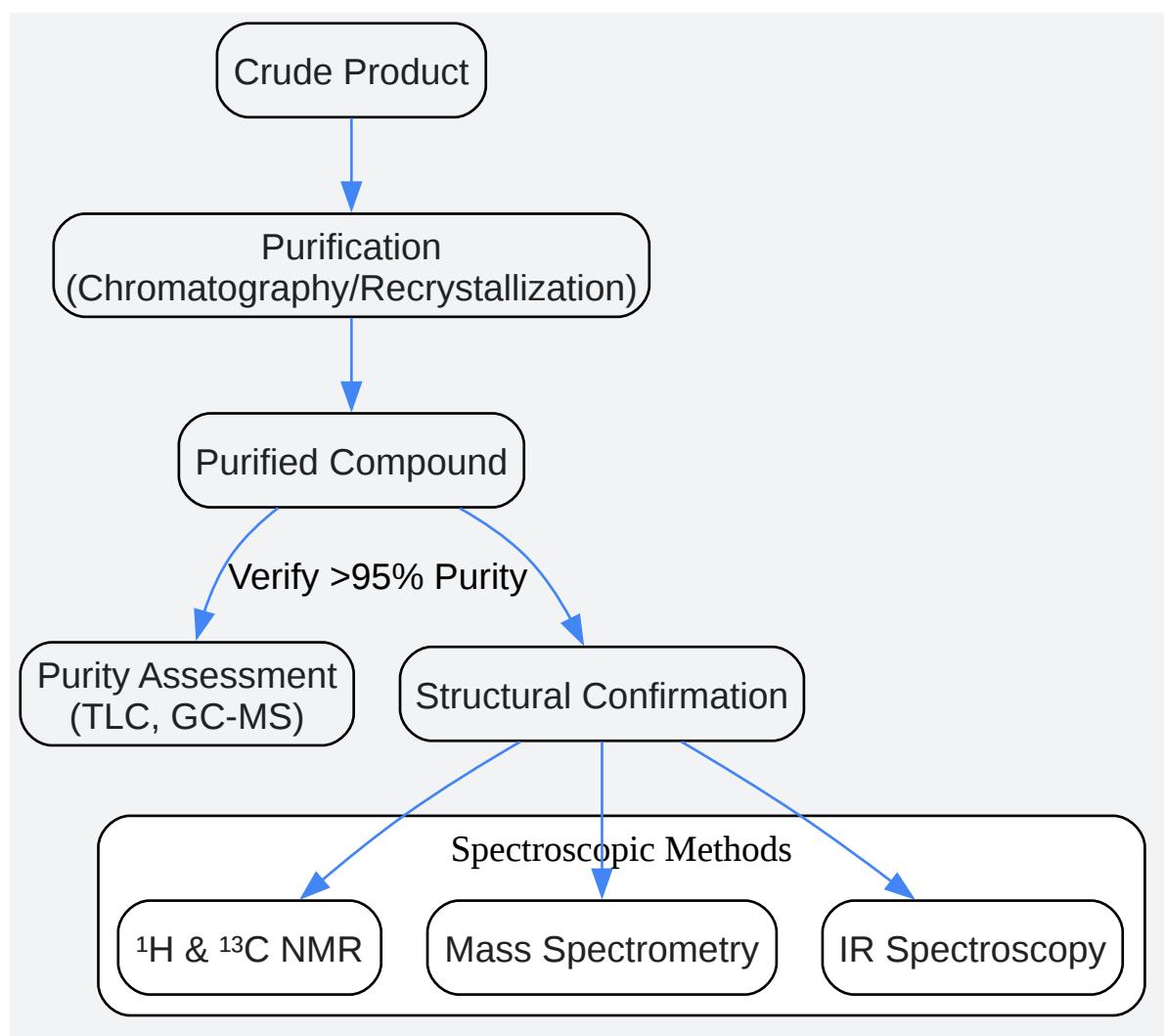
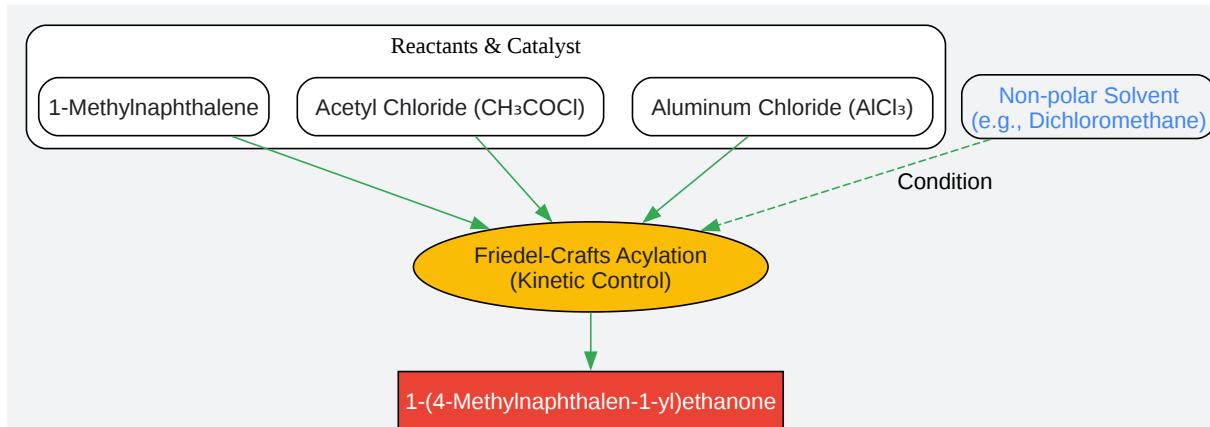
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Overview and Chemical Identity

1-(4-Methylnaphthalen-1-yl)ethanone, registered under CAS number 28418-86-2, is an aromatic ketone featuring a naphthalene core.^[1] Also known by synonyms such as 4-Methyl-1-acetonaphthone and 1-Acetyl-4-methylnaphthalene, this compound serves as a highly versatile intermediate in various sectors of the chemical industry.^{[1][2]} Its molecular structure, which combines a rigid polycyclic aromatic system with a reactive ketone functional group, makes it a valuable building block in organic synthesis. This guide provides a comprehensive technical overview of its synthesis, characterization, applications, and handling protocols, designed for professionals in research and development. The compound is typically a yellowish-white solid and is recognized as a key intermediate in the production of pharmaceuticals, agrochemicals, dyes, and pigments.^[1]

Chemical Structure



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Sources

- 1. lookchem.com [lookchem.com]
- 2. 4-METHYL-1-ACETONAPHTHONE | 28418-86-2 [chemicalbook.com]
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